

Application Notes: Anti-inflammatory Activity of Plantanone B in LPS-Stimulated Macrophages

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Compound of Interest

Compound Name: *Plantanone B*

Cat. No.: *B15607814*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Plantanone B is a flavonoid isolated from the flowers of *Hosta plantaginea*, a plant utilized in traditional medicine for its anti-inflammatory properties. This document provides a detailed protocol for assessing the anti-inflammatory potential of **Plantanone B** using a lipopolysaccharide (LPS)-stimulated macrophage assay. Macrophages, key cells of the innate immune system, produce a range of pro-inflammatory mediators upon activation by stimuli like LPS. This assay measures the ability of **Plantanone B** to inhibit the production of these mediators, providing insights into its mechanism of action.

Upon stimulation with LPS, macrophages activate intracellular signaling cascades, primarily the Nuclear Factor-kappa B (NF- κ B) and Mitogen-Activated Protein Kinase (MAPK) pathways.^[1] These pathways lead to the transcription and release of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6), as well as the enzyme inducible Nitric Oxide Synthase (iNOS), which produces nitric oxide (NO).^[1] **Plantanone B** has been shown to exert its anti-inflammatory effects by inhibiting these key signaling pathways, thereby reducing the downstream inflammatory response.^[1]

Data Presentation

The following tables summarize the dose-dependent effects of **Plantanone B** on cell viability and the production of key inflammatory mediators in LPS-stimulated RAW 264.7 macrophages.

Table 1: Effect of **Plantanone B** on RAW 264.7 Cell Viability

Concentration (μM)	Cell Viability (%)
Control (No LPS)	100 ± 4.5
0 (LPS only)	98.7 ± 5.1
5	99.1 ± 4.8
10	98.2 ± 3.9
20	97.5 ± 4.2
40	96.3 ± 5.3

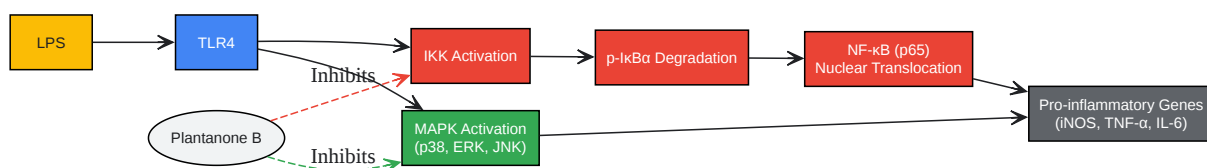
Data are presented as mean ± SD (n=3). No significant cytotoxicity was observed at the tested concentrations.[\[1\]](#)

Table 2: Inhibitory Effect of **Plantanone B** on LPS-Induced NO and Pro-inflammatory Cytokine Production

Treatment	NO (μM)	TNF- α (pg/mL)	IL-6 (pg/mL)
Control	2.1 $\pm$ 0.4	55 $\pm$ 8	28 $\pm$ 5
LPS (1 $\mu\text{g/mL}$)	45.8 $\pm$ 3.5	3250 $\pm$ 150	2890 $\pm$ 180
LPS + Plantanone B (5 μM)	35.2 $\pm$ 2.8	2540 $\pm$ 130	2150 $\pm$ 160**
LPS + Plantanone B (10 μM)	24.6 $\pm$ 2.1	1880 $\pm$ 110	1540 $\pm$ 120
LPS + Plantanone B (20 μM)	15.1 $\pm$ 1.5	1120 $\pm$ 95	880 $\pm$ 90
LPS + Plantanone B (40 μM)	8.9 $\pm$ 1.1	650 $\pm$ 70	410 $\pm$ 55***

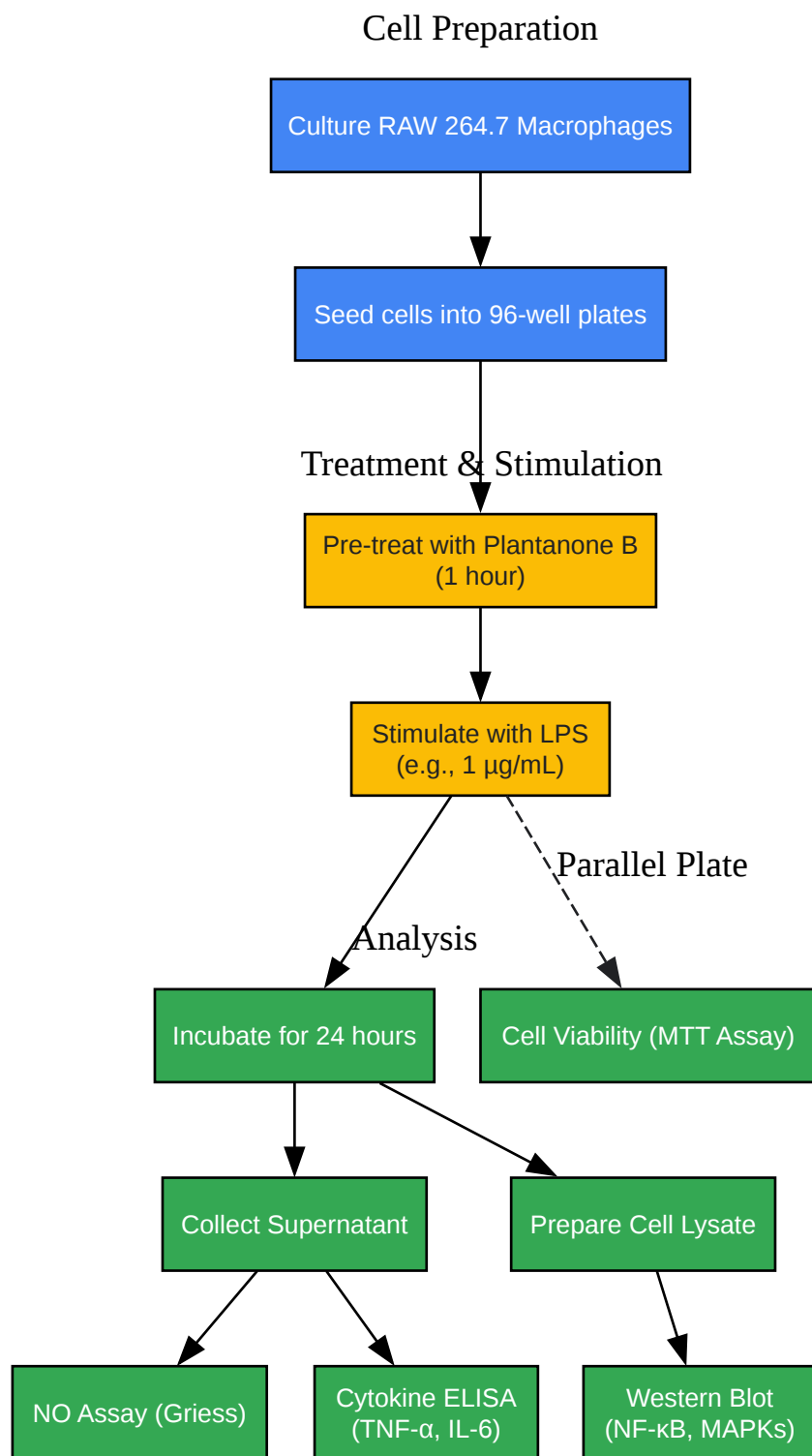
*Data are presented as mean $\pm$ SD (n=3). **p<0.01, ***p<0.001 compared to the LPS-only group.[1]

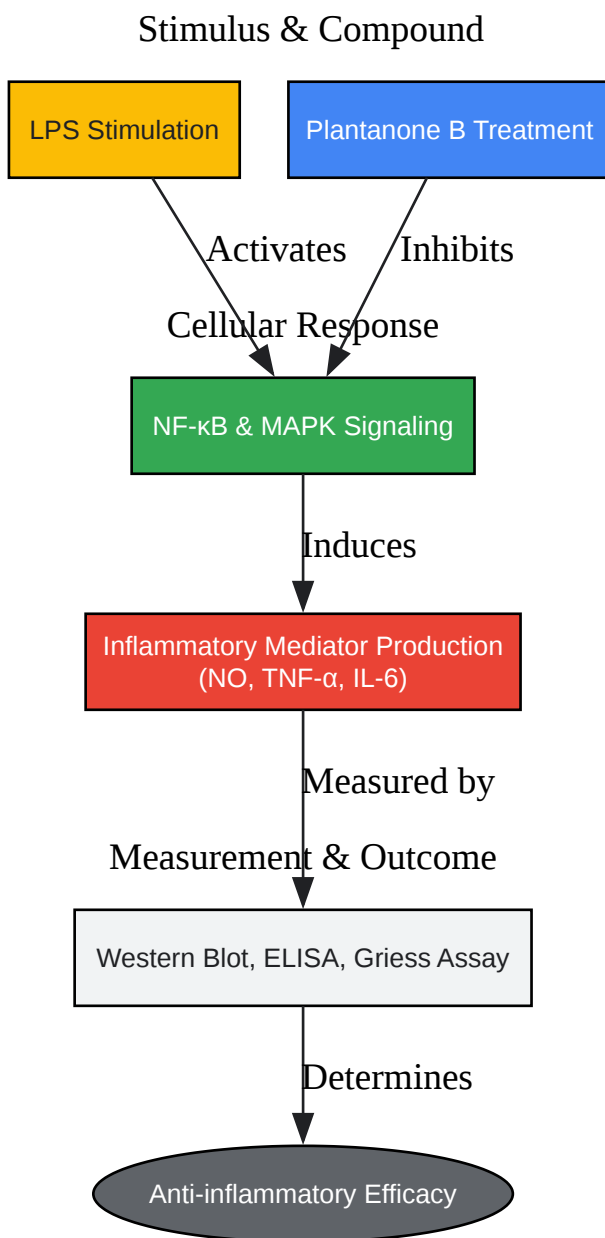
Visualizations



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LPS Signaling Pathway and **Plantanone B** Inhibition.





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References

- [1. benchchem.com \[benchchem.com\]](#)
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